N-Dodecylmethacrylamide: Technical Profile, Commercial Availability, and Synthesis Guide

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Compound of Interest	
Compound Name:	*N-Dodecylmethacrylamide*
CAS No.:	*1191-39-5*
Cat. No.:	*B073739*

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Executive Summary

N-Dodecylmethacrylamide (DMA) is a hydrophobic monomer used to impart amphiphilic properties to copolymers, critical for the formation of self-assembling micelles in drug delivery systems.[1] Unlike its ubiquitous analog N-Dodecylacrylamide, the methacrylamide derivative offers higher hydrolytic stability and a stiffer polymer backbone due to the methyl group on the alpha carbon.

Market Status: Niche / Specialty Chemical.[1] Primary Challenge: Frequently conflated with N-Dodecylacrylamide (CAS 1506-53-2) in supplier catalogs.[1] Sourcing Strategy: Due to limited commercial stock, researchers often face a "Make vs. Buy" decision.[1] This guide provides verified sourcing channels and a validated in-house synthesis protocol.

Technical Specifications & Identity Verification

To prevent experimental failure, you must verify the CAS number before purchase.[1] Many suppliers index "Dodecyl" and "Acrylamide" keywords together, leading to incorrect procurement.[1]

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Feature	N-Dodecylmethacrylamide **(Target)**	N-Dodecylacrylamide **(Common Analog)**
CAS Number	1191-39-5	1506-53-2
Structure	Methacrylic backbone (Methyl group at -C)	Acrylic backbone (Hydrogen at -C)
Polymer	Higher (Stiffer chains, better micelle stability)	Lower (More flexible)
Hydrolytic Stability	High (Steric hindrance protects amide bond)	Moderate
Typical Purity	97-99%	95-98%

Critical Quality Attributes (CQA) for Pharma Applications

- Inhibitor Content: Typically stabilized with MEHQ (Hydroquinone monomethyl ether).[1] Must be removed via inhibitor remover columns (e.g., De-Hibit 200) prior to radical polymerization to ensure consistent kinetics.[1]
- Amine Impurities: Residual dodecylamine can act as a chain transfer agent.[1] Purity checks via

  H-NMR are mandatory.

Commercial Availability & Pricing Analysis[2][3]

Commercial availability for CAS 1191-39-5 is low compared to the acrylamide variant.[1] Prices are significantly higher due to lower demand volume.[1]

Verified Suppliers (Current Market Snapshot)

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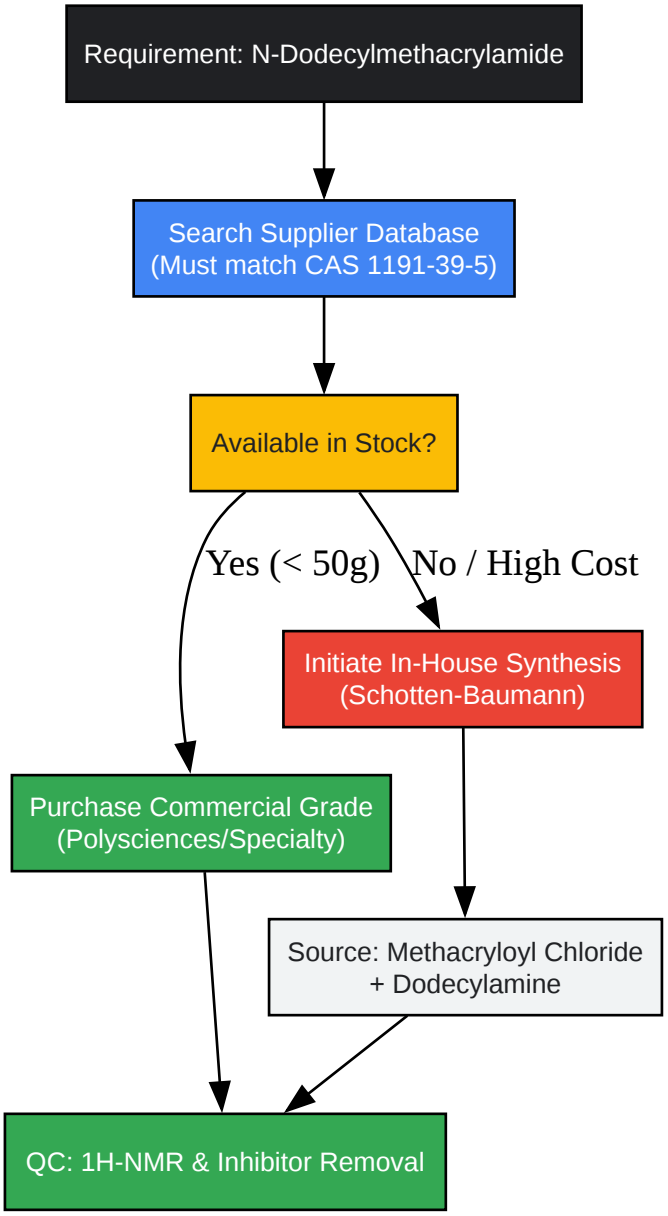
Supplier	Catalog / Product ID	Scale	Estimated Price (USD)	Lead Time
Polysciences, Inc.	Cat # 04135	5g - 25g	High (~$100 - $200/5g)	Stock / 2 Weeks
TCI Chemicals	Check specifically for Methacrylamide	Custom	Inquiry Required	Variable
Sigma-Aldrich	Often lists Analog	-	Verify CAS carefully	-
Custom Synthesis	CROs (e.g., WuXi, SynBio)	kg scale	~$2,000 - $5,000/kg	8-12 Weeks

> *Analyst Note: If you cannot find CAS 1191-39-5 in stock, do not substitute with CAS 1506-53-2 without assessing the impact on your polymer's glass transition temperature (*
>
>) and degradation profile.[1]

Sourcing Decision Logic

The following decision tree outlines the logic for procuring this monomer based on project phase and timeline.

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Figure 1: Strategic sourcing decision tree. Due to scarcity, synthesis is often the faster route for quantities >50g.

In-House Synthesis Protocol (Schotten-Baumann)[1]

When commercial stock is unavailable or cost-prohibitive, synthesis is straightforward and scalable.[1] This protocol relies on the reaction between methacryloyl chloride and dodecylamine.[1]

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Reaction Scheme
[1]

Materials

- Reagents: Dodecylamine (98%), Methacryloyl Chloride (97%), Triethylamine (TEA, anhydrous).
- Solvent: Dichloromethane (DCM) (Anhydrous).[1]
- Equipment: 3-neck round bottom flask, addition funnel, ice bath, rotary evaporator.

Step-by-Step Methodology

- Setup: Purge a 500 mL 3-neck flask with nitrogen. Add Dodecylamine (18.5 g, 0.1 mol) and Triethylamine (15.3 mL, 0.11 mol). Dissolve in 200 mL anhydrous DCM.
- Cooling: Submerge the flask in an ice/salt bath to reach 0°C. Exothermic control is critical to prevent polymerization.
- Addition: Add Methacryloyl Chloride (10.5 mL, 0.11 mol) dropwise via an addition funnel over 60 minutes. Maintain internal temperature

  .
- Reaction: Allow the mixture to warm to room temperature and stir overnight (12 hours). The solution will become cloudy as TEA

  HCl salt precipitates.[1]
- Workup:
  - Filter off the precipitated salt.[1]
  - Wash the organic filtrate sequentially with:
    - 100 mL 1M HCl (to remove unreacted amine).[1]
    - 100 mL Saturated NaHCO

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(to remove unreacted acid chloride/methacrylic acid).

- 100 mL Brine.

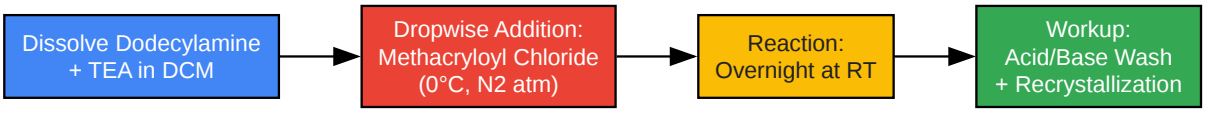
- Dry over anhydrous MgSO

.[1]

- Purification: Concentrate via rotary evaporation. Recrystallize the crude solid from cold n-hexane or ethanol/water mix.[1]

- Validation: Product should be a white crystalline solid (Melting Point: ~41-45°C).

Synthesis Workflow Diagram



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Figure 2: Step-by-step synthesis workflow for **N-Dodecylmethacrylamide**.

Applications in Drug Development

The premium price of **N-Dodecylmethacrylamide** is justified by its performance in Hydrophobically Modified Ethoxylated Urethanes (HEUR) and Polymeric Micelles.[1]

Mechanism of Action

In aqueous environments, the hydrophobic dodecyl tails self-assemble into the core of a micelle, while the hydrophilic polymer backbone forms the shell. This architecture allows for the solubilization of poorly water-soluble drugs (e.g., Paclitaxel, Doxorubicin).[1]

Why Methacrylamide over Acrylamide?

- Stability: The methacrylamide linkage is more resistant to enzymatic and hydrolytic degradation in vivo, extending the circulation time of the drug carrier.

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- Rigidity: The methyl group increases the glass transition temperature (

  ), creating a more solid-like micelle core that prevents premature drug leakage.[1]

Quantitative Comparison: Polymer Properties[4]

Property	Poly(N-Dodecylacrylamide)	Poly(N-Dodecylmethacrylamide)	Impact on Drug Delivery
Backbone Stiffness	Flexible	Rigid	Higher rigidity = Slower drug release rates.[1]
Hydrolysis Rate	Fast (pH dependent)	Slow	Better for long-circulating nanoparticles.[1]
Micelle CMC	Low	Very Low	Lower Critical Micelle Concentration implies better stability upon dilution in blood.[1]

References

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Sources

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